

An In-depth Technical Guide to the Safety and Handling of 2-Bromobenzamide

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Compound of Interest

Compound Name: 2-Bromobenzamide

Cat. No.: B1207801

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Bromobenzamide** (CAS No. 4001-73-4), a compound utilized in various chemical syntheses, including the preparation of pharmaceutical intermediates.^{[1][2][3][4]} Adherence to the following protocols is crucial to ensure a safe laboratory environment.

Hazard Identification and Classification

2-Bromobenzamide is classified as a hazardous chemical and requires careful handling.^[5] It is recognized as an irritant, with the potential to cause skin, eye, and respiratory irritation.^{[1][6][7][8][9]}

Table 1: GHS Hazard Classification for **2-Bromobenzamide**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation ^{[6][8][9]}
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation ^{[6][8][9]}
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation ^{[6][8][9]}

Signal Word: Warning[8][10]

Primary Hazards: Irritant[6]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Bromobenzamide** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of **2-Bromobenzamide**

Property	Value
Molecular Formula	C7H6BrNO[6]
Molecular Weight	200.03 g/mol [6][10]
Appearance	White crystalline solid[1]
Melting Point	160-162 °C[1][4]
Solubility	Slightly soluble in water.[1] Soluble in common organic solvents like alcohols, ethers, and chlorides.[1]
Stability	Stable under normal conditions.[5] May decompose at high temperatures or in the presence of strong oxidizing agents or strong bases.[1][5]

Exposure Controls and Personal Protection

To minimize exposure risks, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][7]

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[1][5][11]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required.[5] For large-scale operations or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[7]

Handling and Storage

Proper handling and storage practices are essential to maintain the integrity of **2-Bromobenzamide** and prevent accidents.

Handling:

- Avoid contact with skin and eyes.[5]
- Do not breathe dust.[5]
- Wash hands and any exposed skin thoroughly after handling.[5][7]
- Do not eat, drink, or smoke when using this product.

Storage:

- Store in a tightly closed container.[7]
- Keep in a dry, cool, and well-ventilated place.[1][7]

- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][5]
- Store locked up.[5]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 3: First Aid Protocols for **2-Bromobenzamide** Exposure

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[5] If the individual is not breathing, provide artificial respiration.[7] Seek medical attention if you feel unwell.[5][7]
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing and shoes.[5][7] If skin irritation occurs, seek medical advice.[5]
Eye Contact	Rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[5][7] If eye irritation persists, seek medical attention.[5]
Ingestion	Clean the mouth with water.[5] Do NOT induce vomiting.[11] Seek immediate medical attention.[5][7]

Firefighting Measures

In case of a fire involving **2-Bromobenzamide**, the following measures should be taken.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[7][12]
- Unsuitable Extinguishing Media: Do not use a water jet, as it may spread the fire.[13]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[5]

Accidental Release Measures

Prompt and safe cleanup of spills is necessary to prevent exposure and environmental contamination.

Personal Precautions:

- Ensure adequate ventilation.[5]
- Wear appropriate personal protective equipment as detailed in Section 3.[5]
- Evacuate personnel from the immediate area.[12]

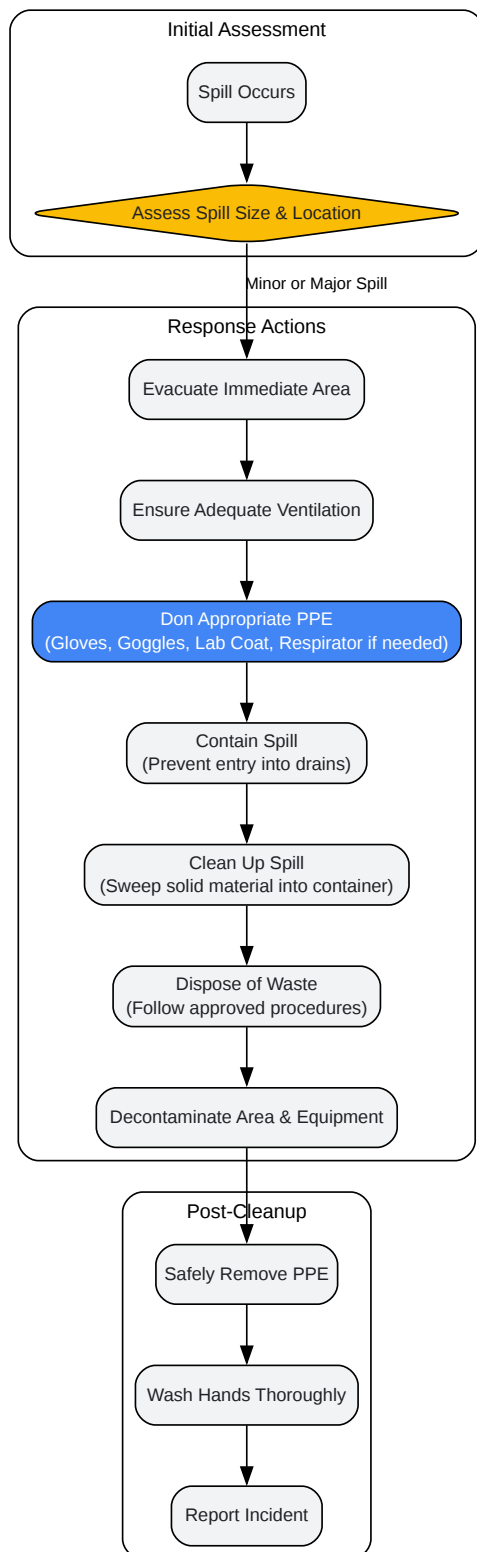
Containment and Cleanup:

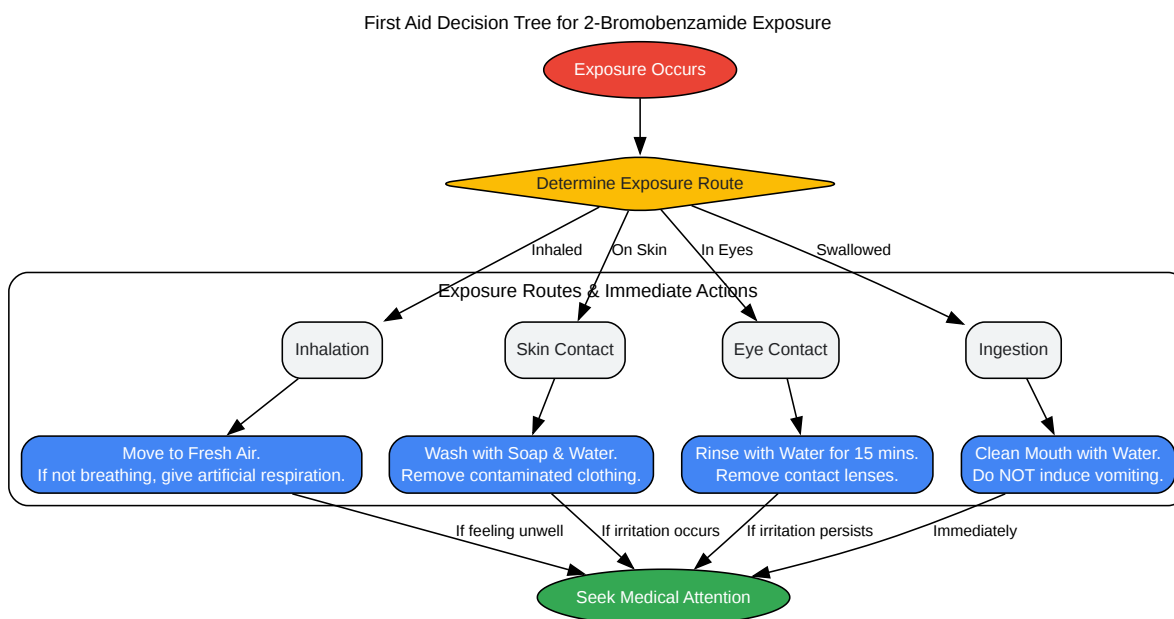
- Prevent the product from entering drains.[12]
- For solid spills, sweep up and shovel the material into a suitable container for disposal.[5]
Avoid creating dust.[12]
- Dispose of the waste in an approved waste disposal plant.[5][7]

Visualized Experimental Workflows

To further clarify procedural logic, the following diagrams illustrate key safety and handling workflows.

Workflow for Accidental Spill of 2-Bromobenzamide

[Click to download full resolution via product page](#)Caption: Workflow for Accidental Spill of **2-Bromobenzamide**.



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Caption: First Aid Decision Tree for **2-Bromobenzamide** Exposure.

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